

stability of TCS 1102 in solution and storage conditions

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Compound of Interest

Compound Name: TCS 1102

Cat. No.: B1682611

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TCS 1102 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **TCS 1102**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the proper handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **TCS 1102**?

A1: For long-term storage, it is recommended to store the solid form of **TCS 1102** at -20°C.[1]
[2] Some suppliers also indicate that storage at 4°C is suitable for shorter periods.[3] One supplier suggests that the compound is stable at room temperature. For optimal stability, refer to the recommendations in the table below.

Q2: What is the recommended storage condition for **TCS 1102** stock solutions?

A2: Stock solutions of **TCS 1102** should be stored at -80°C for long-term stability, which can extend up to two years. For shorter periods, storage at -20°C for up to one year is also acceptable.

Q3: In which solvents is **TCS 1102** soluble?

A3: **TCS 1102** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) and ethanol are common choices for preparing stock solutions. It is also soluble in N,N-Dimethylformamide (DMF). However, it has poor solubility in aqueous solutions like PBS.

Q4: How long can I store **TCS 1102** in its solid form?

A4: When stored at -20°C, the solid form of **TCS 1102** is stable for at least four years. One supplier suggests a stability of three years at -20°C and two years at 4°C.

Q5: Is it necessary to prepare fresh working solutions for in vivo experiments?

A5: Yes, for in vivo experiments, it is highly recommended to prepare the working solution fresh on the same day of use to ensure its potency and stability.

Storage and Stability Data

Solid Form Storage and Stability

Storage Temperature	Recommended Duration	Stability
-20°C	Long-term (months to years)	≥ 4 years
4°C	Short-term (days to weeks)	2 years
Room Temperature	Not generally recommended for long-term	Stable for shipping

Stock Solution Storage and Stability

Storage Temperature	Recommended Duration
-80°C	Up to 2 years
-20°C	Up to 1 year

Solubility Data

Solvent	Concentration
DMSO	≥ 100 mg/mL (212.50 mM)
Ethanol	100 mM
DMF	25 mg/mL
DMF:PBS (pH 7.2) (1:10)	0.09 mg/mL
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

Troubleshooting Guide

Issue: The compound has precipitated out of the stock solution.

- Cause: The solubility limit may have been exceeded, or the solution may have been stored at a lower temperature for an extended period.
- Solution: Gently warm the solution and/or sonicate to aid in redissolving the compound. When preparing the stock solution, ensure you are using a newly opened bottle of DMSO, as it is hygroscopic and absorbed water can reduce solubility.

Issue: Inconsistent experimental results.

- Cause: This could be due to the degradation of the compound in the working solution.
- Solution: Always prepare fresh working solutions for your experiments, especially for in vivo studies. Avoid repeated freeze-thaw cycles of the stock solution. Aliquoting the stock solution into smaller, single-use volumes is recommended.

Experimental Protocols

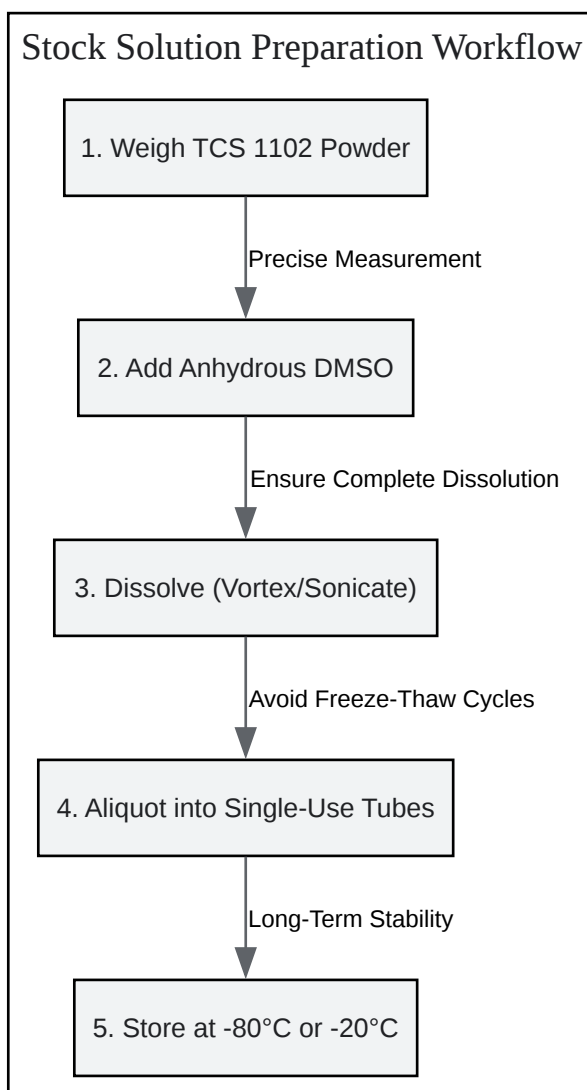
Protocol for Preparing a 10 mM Stock Solution in DMSO

- Weigh the Compound: Accurately weigh the required amount of **TCS 1102** solid powder. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 470.59 g/mol), you

would need 4.71 mg of the compound.

- **Add Solvent:** Add the appropriate volume of high-purity, anhydrous DMSO to the solid compound. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolve:** Vortex or sonicate the mixture until the solid is completely dissolved. If necessary, gentle warming can be applied.
- **Store:** Store the stock solution in small aliquots at -80°C for long-term storage or -20°C for shorter-term storage.

Visualized Experimental Workflow

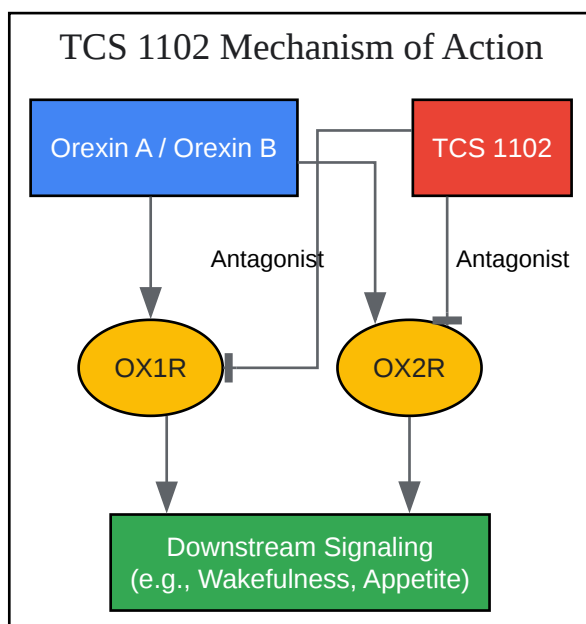


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Caption: Workflow for Preparing **TCS 1102** Stock Solution.

Signaling Pathway Information

TCS 1102 is a potent dual antagonist of the orexin receptor 1 (OX1R) and orexin receptor 2 (OX2R). Orexin neuropeptides (Orexin-A and Orexin-B) bind to these G-protein coupled receptors to regulate various physiological processes, including wakefulness, appetite, and reward. By blocking the binding of orexins to their receptors, **TCS 1102** can modulate these pathways.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com